

Application of Gamma-Himachalene in Pharmacological Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *gamma-HIMACHALENE*

Cat. No.: *B1207338*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gamma-himachalene, a sesquiterpene hydrocarbon, is a naturally occurring bicyclic organic compound predominantly found in the essential oils of various coniferous trees, most notably Cedarwood (*Cedrus atlantica*).^{[1][2]} Its characteristic woody and earthy aroma has led to its use in the fragrance industry.^[3] Beyond its aromatic properties, emerging pharmacological research has highlighted the potential of **gamma-himachalene** and essential oils rich in this compound in several therapeutic areas, including anti-inflammatory, antimicrobial, and potentially anticancer and neuroprotective applications. This document provides detailed application notes and experimental protocols to guide researchers in the pharmacological investigation of **gamma-himachalene**.

Disclaimer: Much of the existing research has been conducted on essential oils containing **gamma-himachalene** as a significant component, rather than on the isolated compound. The following information is synthesized from these studies and should be interpreted with this consideration. Further research on pure **gamma-himachalene** is required to fully elucidate its specific pharmacological profile.

Pharmacological Applications and Mechanisms of Action

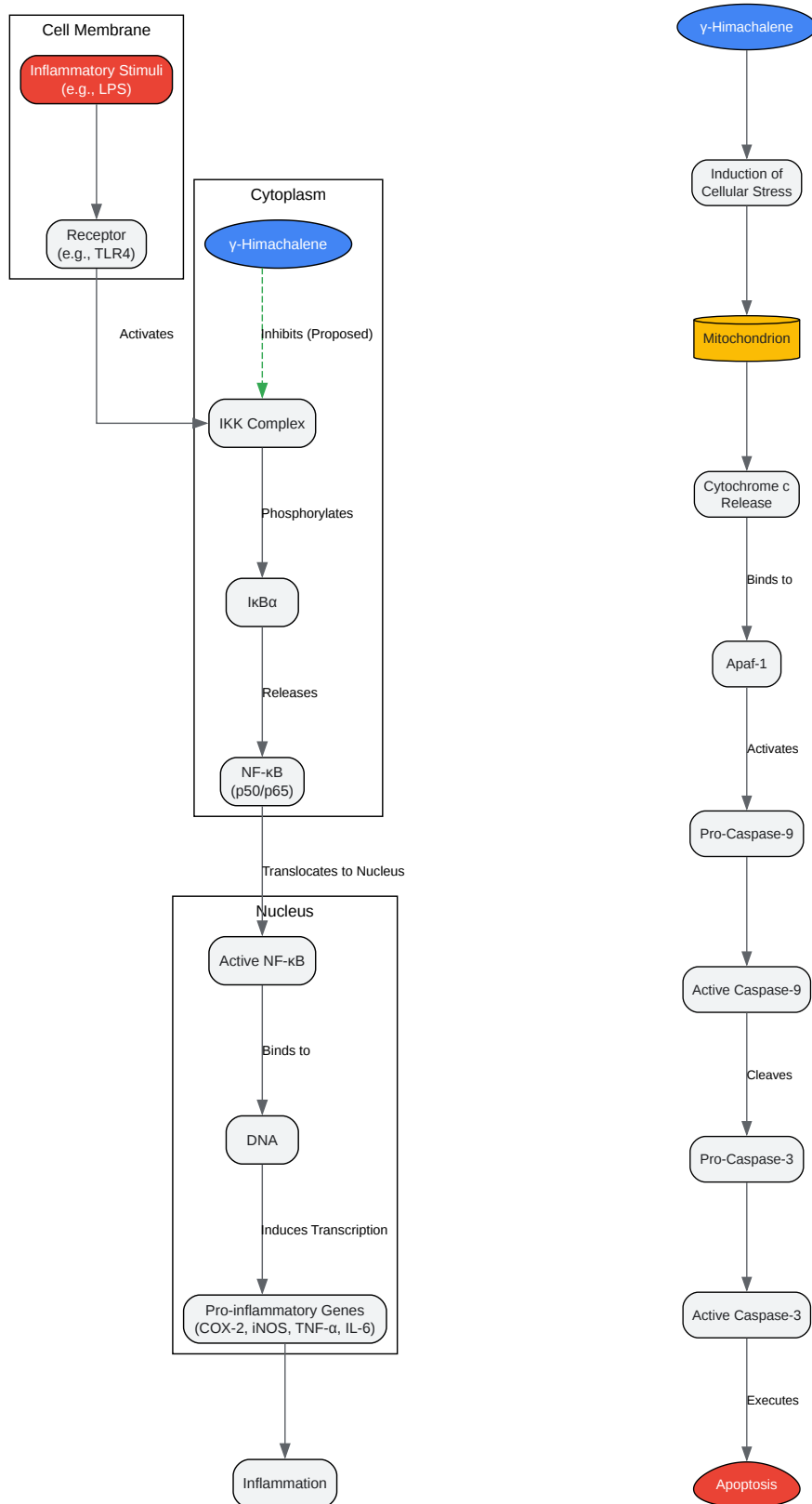
Gamma-himachalene has demonstrated a range of biological activities, making it a compound of interest for drug discovery and development.

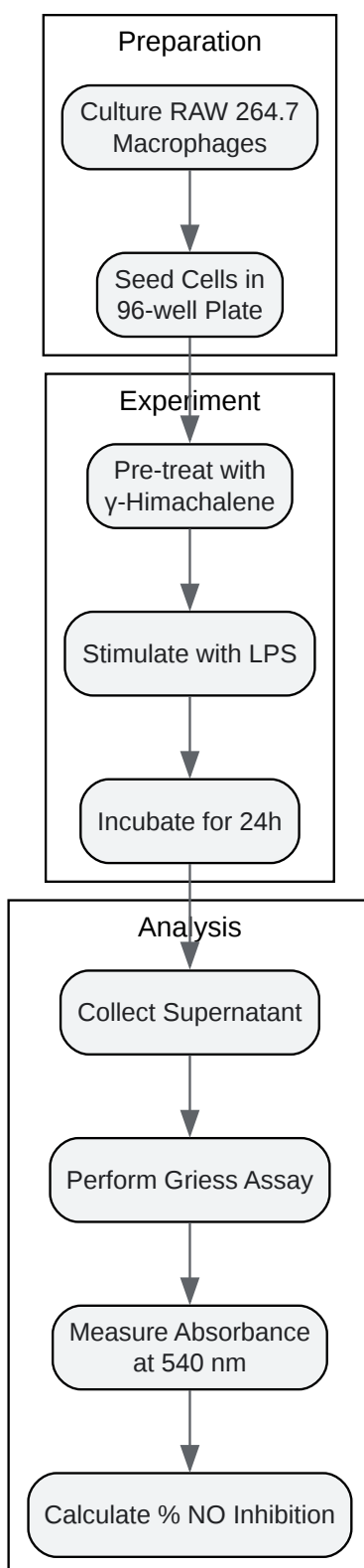
Anti-inflammatory Activity

Essential oils of *Cedrus atlantica*, containing significant amounts of **gamma-himachalene** (typically 12-15%), have been shown to possess anti-inflammatory properties.^{[1][2][4][5]} The proposed mechanism of action for many anti-inflammatory phytochemicals involves the modulation of key inflammatory pathways. While direct evidence for **gamma-himachalene** is still emerging, it is hypothesized to act by inhibiting pro-inflammatory enzymes and transcription factors.

A potential mechanism involves the downregulation of the Nuclear Factor-kappa B (NF-κB) signaling pathway.^{[6][7][8][9][10]} NF-κB is a crucial transcription factor that regulates the expression of numerous pro-inflammatory genes, including cyclooxygenase-2 (COX-2) and inducible nitric oxide synthase (iNOS).^{[6][9][11][12][13]} By inhibiting NF-κB activation, **gamma-himachalene** may suppress the production of inflammatory mediators like prostaglandins and nitric oxide.

Hypothetical Signaling Pathway for Anti-inflammatory Action of **Gamma-Himachalene**





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